

# 4-Methylisoquinoline safety and handling

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## Compound of Interest

Compound Name: 4-Methylisoquinoline

Cat. No.: B018517

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## An In-depth Technical Guide to the Safety and Handling of 4-Methylisoquinoline

Disclaimer: Specific safety and toxicological data for **4-methylisoquinoline** is limited in publicly available literature. The information presented in this guide is compiled from available data for **4-methylisoquinoline** and its structural analogs, primarily 4-methylquinoline. This guide should be used as a reference for trained professionals and supplemented with a comprehensive, substance-specific Safety Data Sheet (SDS) from the supplier before any handling or use. A thorough risk assessment should always be conducted prior to commencing work with this chemical.

## Chemical and Physical Properties

**4-Methylisoquinoline** is a heterocyclic aromatic organic compound.<sup>[1]</sup> Its physical and chemical properties are summarized below. Data for the closely related analog, 4-methylquinoline, is included for reference where specific data for **4-methylisoquinoline** is unavailable.

Property	4-Methylisoquinoline	4-Methylquinoline	Reference(s)
CAS Number	1196-39-0	491-35-0	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N	C <sub>10</sub> H <sub>9</sub> N	[2][3]
Molecular Weight	143.19 g/mol	143.19 g/mol	[2][3]
Appearance	Clear Yellow to Orange Oil	Colorless, oily liquid; turns reddish-brown with light	[1][4]
Boiling Point	Not available	261-263 °C	[4]
Melting Point	Not available	9.5 °C	[4]
Density	Not available	1.0826 g/cm <sup>3</sup> at 20 °C	[4]
Flash Point	Not available	113 °C (235.4 °F) - closed cup	[2]
Solubility	Not available	Data not readily available	
Vapor Pressure	Not available	0.0064 mmHg	[4]
log Kow	Not available	2.61	[4]

## Safety and Hazard Information

Due to the lack of a specific GHS classification for **4-methylisoquinoline**, the hazard information for its structural analog, 4-methylquinoline, is provided as a critical safety reference. [2][5] It is prudent to handle **4-methylisoquinoline** with the same, if not greater, precautions.

## GHS Classification (Based on 4-Methylquinoline)

Hazard Class	Hazard Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source:[2][5][6][7]

Signal Word:Warning[2]

## Precautionary Statements (Based on 4-Methylquinoline)

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[8]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[9]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
P405	Store locked up.[8]
P501	Dispose of contents/container to an approved waste disposal plant.

Source:[5][8][9]

## NFPA 704 Diamond (Based on 4-Methylquinoline)

Category	Rating	Description
Health	2	Can cause temporary incapacitation or residual injury.
Flammability	1	Materials that require considerable preheating, under all ambient temperature conditions, before ignition and combustion can occur. Flash point at or above 93.3 °C (200 °F).
Instability	0	Normally stable, even under fire exposure conditions, and is not reactive with water.
Special	No special hazards.	

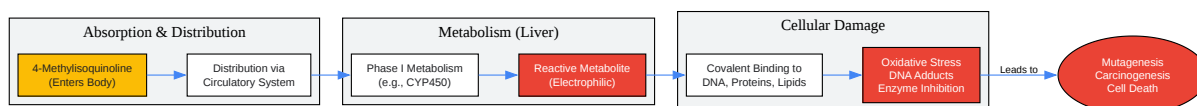
Source:[8]

## Toxicological Information

Detailed toxicological properties for **4-methylisoquinoline** have not been thoroughly investigated.[8] However, evidence on the carcinogenicity of the related compound 4-methylquinoline suggests it is prudent to handle all methyl-substituted quinolines and isoquinolines with care. 4-methylquinoline has shown mutagenic properties in Salmonella assays and can induce unscheduled DNA synthesis in rat hepatocytes.[10] It has also caused liver adenomas and hepatomas in male mice.[10] Given the structural similarity, **4-methylisoquinoline** should be treated as a potential mutagen and carcinogen until proven otherwise.

## Hypothetical Toxicological Pathway

The diagram below illustrates a generalized pathway by which a xenobiotic compound like **4-methylisoquinoline** might exert toxicity. This is a hypothetical model and not based on specific experimental data for this compound.



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Caption: Hypothetical pathway for **4-methylisoquinoline**-induced toxicity.

## Handling and Storage

### General Handling Procedures

A systematic approach is crucial for the safe handling of **4-methylisoquinoline**.

#### Experimental Protocol: Safe Laboratory Handling

- Preparation:
  - Thoroughly review the supplier's Safety Data Sheet (SDS) before any work begins.
  - Ensure a certified chemical fume hood is operational.[11] The work surface should be clean and uncluttered.
  - Verify that an emergency eyewash station and safety shower are readily accessible.[12]
  - Assemble all necessary equipment and reagents before handling the compound.
- Personal Protective Equipment (PPE) Donning:
  - Put on all required PPE as detailed in Section 5.0. Gloves must be inspected for integrity before use.[8]
- Weighing and Transfer:

- Conduct all handling, including weighing and transfers, within the chemical fume hood to avoid inhalation of vapors.[11][12]
- Use appropriate tools (e.g., spatula, pipette) to transfer the chemical, minimizing the risk of spills or splashes.[12]
- Keep containers clearly labeled and sealed when not in use.[12]
- Post-Handling:
  - Decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate solvent and cleaning agent.[12]
  - Remove and dispose of PPE correctly. Gloves should be removed without touching the outer surface and disposed of as contaminated waste.[8][12]
  - Wash hands and any exposed skin thoroughly after handling.[13] Do not eat, drink, or smoke in the work area.[13]

## Storage Conditions

Proper storage is essential to maintain the chemical's integrity and ensure safety.

Parameter	Recommendation	Reference(s)
Storage Temperature	2-8°C in a refrigerator.	[1]
Atmosphere	Store in a tightly closed container.	[8]
Location	Store in a dry, cool, and well-ventilated place.[8] Store locked up.[8]	[8]
Incompatible Materials	Strong oxidizing agents, strong acids.[14][15][16]	[14][15][16]

## Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory to minimize exposure.[11]

Body Part	Equipment	Specification	Reference(s)
Eyes/Face	Safety Goggles / Face Shield	Wear chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards. [15] A face shield may be required for splash hazards.	
Skin	Chemical-resistant Gloves / Lab Coat	Handle with chemical-resistant gloves (e.g., nitrile, neoprene).[14] A lab coat is required; consider a chemically resistant apron or gown for larger quantities.[12]	[12][14]
Respiratory	Respirator	Work must be conducted in a chemical fume hood. If a hood is unavailable or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[14]	[11][14]

## Emergency Procedures

### First Aid Measures

Immediate and appropriate first aid is critical in case of exposure. Always consult a physician or poison control center after any exposure.[8][14]

Exposure Route	Procedure	Reference(s)
Inhalation	Move the individual to fresh air immediately.[17] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention. [17][18]	[17][18]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[17] Wash the area with soap and water. [18]	[17][18]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[15] Remove contact lenses if present and easy to do. Seek immediate medical attention.[8][15]	[8][15]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[18] Never give anything by mouth to an unconscious person.[18] Seek immediate medical attention.[15]	[15][18]

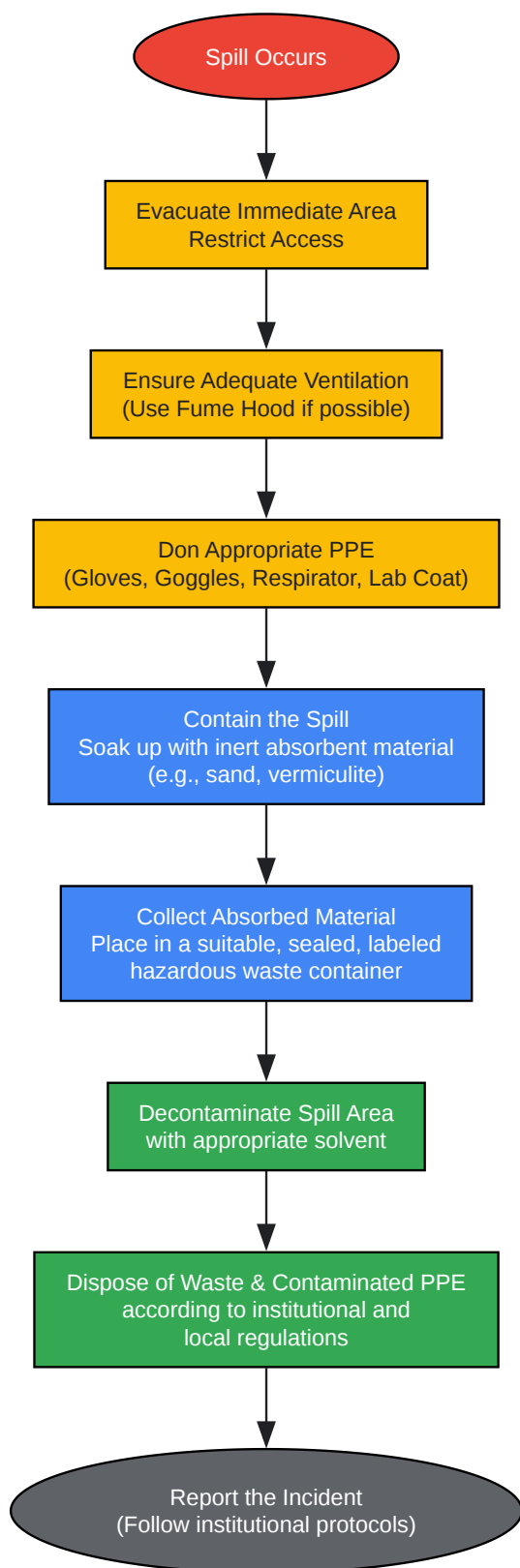
## Fire-Fighting Measures



Parameter	Recommendation	Reference(s)
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]	[8]
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides (CO, CO <sub>2</sub> ) and nitrogen oxides (NO <sub>x</sub> ).[8][15]	[8][15]
Protective Equipment	Firefighters must wear NIOSH/MSHA approved positive pressure self-contained breathing apparatus (SCBA) with a full face mask and full protective clothing.[8][13][18]	[8][13][18]

## Accidental Release Measures

Prompt and correct response to a spill is essential to prevent exposure and environmental contamination.



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Caption: Workflow for responding to a **4-methylisoquinoline** spill.

### Key Steps for Spill Management:

- Personal Precautions: Evacuate the area and ensure adequate ventilation.[8] Do not breathe vapors.[8] Wear all necessary PPE as outlined in Section 5.0.[18]
- Environmental Precautions: Prevent the product from entering drains or waterways.[8]
- Containment and Cleaning: Soak up the spill with an inert absorbent material (e.g., sand, vermiculite, or commercial absorbent).[8] Shovel the material into a suitable, closed, and labeled container for disposal as hazardous waste.[8][14]

## Disposal Considerations

All waste containing **4-methylisoquinoline**, including contaminated absorbents, PPE, and empty containers, should be treated as hazardous waste.[12] Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.[19] It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.[8]

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## References

1. pharmaffiliates.com [pharmaffiliates.com]
2. 4-メチルキノリン ≥99% | Sigma-Aldrich [sigmaaldrich.com]
3. chemsynthesis.com [chemsynthesis.com]
4. 4-Methylquinoline | C<sub>10</sub>H<sub>9</sub>N | CID 10285 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. cdhfinechemical.com [cdhfinechemical.com]
6. 3-Methylisoquinoline | C<sub>10</sub>H<sub>9</sub>N | CID 14306 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. 1-Methylisoquinoline | C<sub>10</sub>H<sub>9</sub>N | CID 15592 - PubChem [pubchem.ncbi.nlm.nih.gov]
8. chemicalbook.com [chemicalbook.com]
9. nmu-mi.safecollegessds.com [nmu-mi.safecollegessds.com]

- 10. oehha.ca.gov [oehha.ca.gov]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
- 13. chempoint.com [chempoint.com]
- 14. benchchem.com [benchchem.com]
- 15. fishersci.com [fishersci.com]
- 16. fishersci.com [fishersci.com]
- 17. benchchem.com [benchchem.com]
- 18. 4-methylisoquinoline 2-oxide Safety Data Sheets(SDS) lookchem [lookchem.com]
- 19. assets.greenbook.net [assets.greenbook.net]
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